

Introduction to a Versatile Bioconjugation Tool

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Compound of Interest

Compound Name: *DBCO-PEG3-Acid*

Cat. No.: *B15608595*

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DBCO-PEG3-Acid is a heterobifunctional linker molecule integral to modern bioconjugation and drug development. It is meticulously designed with three key components: a Dibenzocyclooctyne (DBCO) group, a hydrophilic 3-unit polyethylene glycol (PEG) spacer, and a terminal carboxylic acid. This architecture makes it an invaluable reagent for covalently linking molecules in complex biological environments. The DBCO group facilitates copper-free "click chemistry" through Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC), a bioorthogonal reaction that proceeds with high efficiency and specificity under physiological conditions.[1][2][3] The PEG spacer enhances solubility and reduces steric hindrance, while the carboxylic acid provides a versatile handle for conjugation to amine-containing molecules.[4][5][6] This guide serves as a technical resource for researchers, scientists, and drug development professionals, detailing the applications, quantitative data, and experimental protocols for **DBCO-PEG3-Acid**.

Core Research Applications

The unique structure of **DBCO-PEG3-Acid** lends itself to a wide array of advanced research applications:

- **Antibody-Drug Conjugates (ADCs):** The linker is widely used to attach potent cytotoxic drugs to tumor-targeting antibodies.[5][7][8] The DBCO end can be clicked onto an azide-modified

drug, while the acid end can be coupled to lysine residues on the antibody, creating a stable and targeted therapeutic.

- **PROTAC Development:** It serves as a PEG-based linker in the synthesis of Proteolysis-targeting chimeras (PROTACs), which are designed to selectively degrade target proteins within cells.[\[9\]](#)
- **Biomolecule Labeling and Imaging:** The linker enables the attachment of fluorescent dyes, biotin, or other reporter molecules to azide-functionalized proteins, nucleic acids, or lipids for visualization and tracking in living systems.[\[4\]](#)[\[10\]](#)
- **Surface Modification:** **DBCO-PEG3-Acid** is used to functionalize surfaces such as nanoparticles, microarrays, and membranes.[\[4\]](#)[\[11\]](#) The carboxylic acid can be used to anchor the linker to an amine-functionalized surface, presenting the DBCO group for the specific capture of azide-tagged biomolecules.

Quantitative and Physicochemical Data

The performance and application of **DBCO-PEG3-Acid** are defined by its physical and chemical properties. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Formula	C ₂₈ H ₃₂ N ₂ O ₇	[8] [12]
Molecular Weight	508.57 g/mol	[6] [12]
Purity	Typically >95%	[4] [12]
Solubility	Soluble in DMSO, DMF	[4]
Storage Conditions	-20°C, desiccated	[7] [13]
SPAAC Reaction Rate (k ₂) with Benzyl Azide	~1.2 M ⁻¹ s ⁻¹ (for a similar sulfo-DBCO reagent)	[14]

Key Experimental Protocols

The following protocols provide detailed methodologies for common applications of **DBCO-PEG3-Acid**. Researchers should adapt these procedures to their specific experimental contexts.

Protocol 1: Two-Step Labeling of an Azide-Modified Protein

This protocol details the process of first conjugating **DBCO-PEG3-Acid** to an amine-containing fluorescent dye and then "clicking" the resulting product to a target protein modified with an azide group.

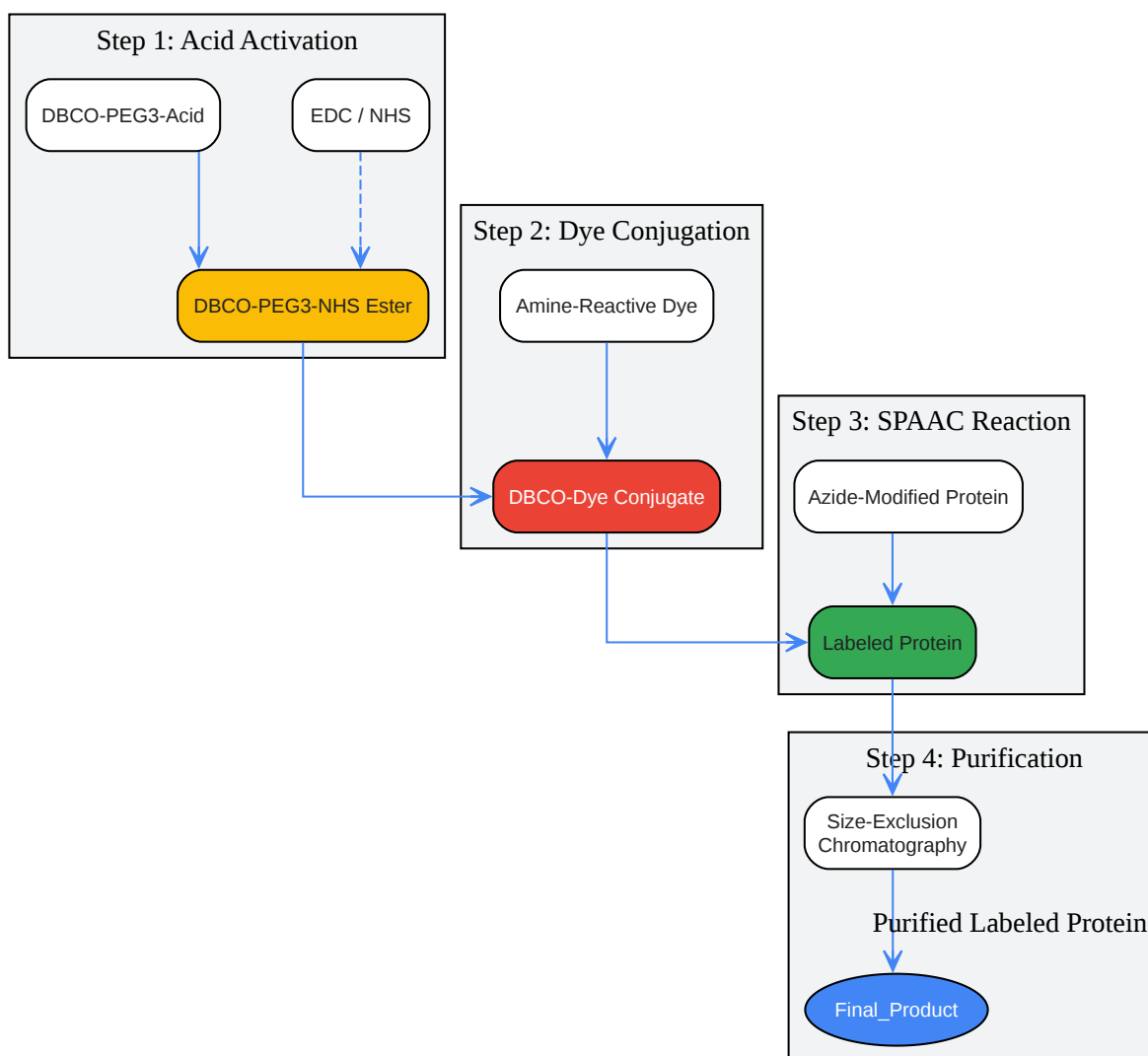
Materials:

- **DBCO-PEG3-Acid**
- Amine-reactive fluorescent dye (e.g., containing a primary amine)
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC)
- N-Hydroxysuccinimide (NHS) or sulfo-NHS
- Anhydrous, amine-free solvent (e.g., DMF or DMSO)
- Azide-modified protein in a suitable buffer (e.g., PBS, pH 7.4)
- Quenching reagent (e.g., hydroxylamine)
- Size-exclusion chromatography (SEC) column for purification

Methodology:

- Activation of **DBCO-PEG3-Acid**:
 - Dissolve **DBCO-PEG3-Acid** in anhydrous DMF or DMSO.
 - Add 1.2 molar equivalents of NHS/sulfo-NHS and 1.2 molar equivalents of EDC to the solution.[\[15\]](#)

- Allow the reaction to proceed for 15-30 minutes at room temperature to form the active NHS ester.[\[15\]](#)
- Conjugation to Amine-Dye:
 - Dissolve the amine-containing fluorescent dye in anhydrous DMSO.
 - Add the activated DBCO-NHS ester solution to the dye solution.
 - Incubate for 1-2 hours at room temperature.
- SPAAC Reaction with Azide-Protein:
 - Add the DBCO-dye conjugate solution to the azide-modified protein in PBS. A 5- to 20-fold molar excess of the DBCO-dye is a common starting point.[\[15\]](#)
 - Incubate the reaction for 1-4 hours at room temperature or 4-12 hours at 4°C.[\[15\]](#)
- Purification:
 - Remove unreacted DBCO-dye conjugate from the labeled protein using a size-exclusion chromatography (e.g., PD-10 desalting column) or dialysis.[\[15\]](#)
 - Characterize the final conjugate using UV-Vis spectroscopy to determine the degree of labeling.



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Caption: Workflow for two-step protein labeling using **DBCO-PEG3-Acid**.

Protocol 2: Immobilization of an Azide-Peptide onto an Amine-Functionalized Surface

This protocol describes how to use **DBCO-PEG3-Acid** to functionalize an amine-coated surface (e.g., beads, slide) and subsequently capture an azide-modified peptide.

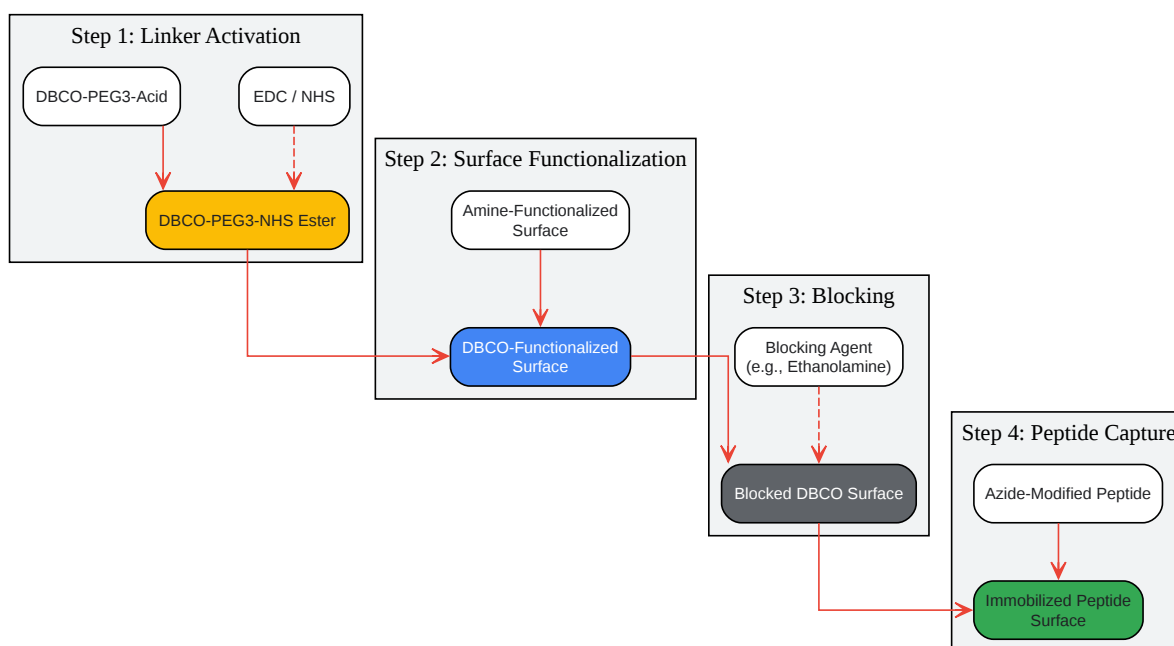
Materials:

- Amine-functionalized surface
- **DBCO-PEG3-Acid**
- EDC and NHS/sulfo-NHS
- Activation Buffer (e.g., MES buffer, pH 6.0)
- Coupling Buffer (e.g., PBS, pH 7.4)
- Wash Buffer (e.g., PBS with 0.05% Tween-20)
- Blocking Buffer (e.g., 1M ethanolamine or 100 mM glycine, pH 8.0)
- Azide-modified peptide

Methodology:

- Prepare Activated DBCO-PEG3-NHS Ester:
 - In a microcentrifuge tube, dissolve **DBCO-PEG3-Acid** in Activation Buffer (or DMSO for initial solubilization).
 - Add 5-10 molar equivalents of EDC and NHS/sulfo-NHS relative to the estimated amine groups on the surface.
 - Incubate for 15 minutes at room temperature to generate the active ester.
- Surface Functionalization:

- Wash the amine-functionalized surface with Coupling Buffer.
- Add the activated DBCO-PEG3-NHS ester solution to the surface.
- Incubate for 1-2 hours at room temperature with gentle agitation.
- Blocking:
 - Wash the surface with Wash Buffer to remove unreacted DBCO linker.
 - Add Blocking Buffer and incubate for 30 minutes to quench any remaining active esters and block unreacted amine sites.
 - Wash the surface thoroughly with Wash Buffer.
- Peptide Immobilization (SPAAC):
 - Dissolve the azide-modified peptide in Coupling Buffer.
 - Incubate the DBCO-functionalized surface with the peptide solution for 1-4 hours at room temperature.
 - Wash the surface extensively with Wash Buffer to remove any non-covalently bound peptide. The surface is now ready for use in downstream applications.

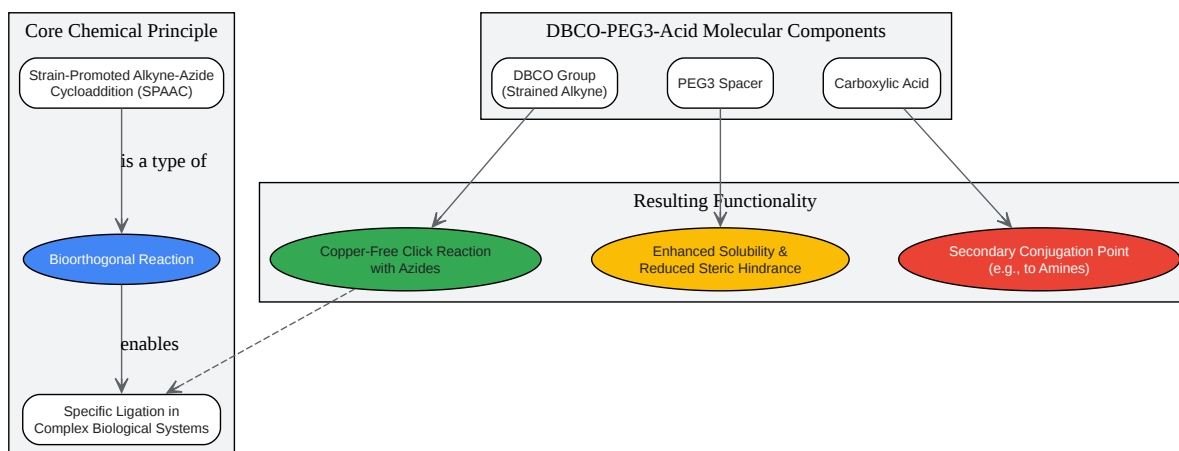


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Caption: Workflow for immobilizing an azide-peptide on an amine surface.

Logical and Functional Relationships

The effectiveness of **DBCO-PEG3-Acid** is based on the synergistic function of its three components, which is enabled by the principles of bioorthogonal chemistry. The following diagram illustrates these logical relationships.



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Caption: Functional roles of the components of **DBCO-PEG3-Acid**.

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